

Phenyltriacetoxysilane (CAS No. 18042-54-1): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyltriacetoxysilane

Cat. No.: B106823

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Phenyltriacetoxysilane** (CAS No. 18042-54-1), a versatile organosilicon compound. This document details its physicochemical properties, primary applications, and the fundamental chemical reactions that govern its utility. Experimental methodologies for its characterization are also discussed to provide a comprehensive resource for laboratory and development settings.

Core Properties of Phenyltriacetoxysilane

Phenyltriacetoxysilane, also known as triacetoxyp(phenyl)silane, is a colorless to yellowish transparent liquid with a characteristic acrid odor resembling acetic acid.^{[1][2]} It is a trifunctional silane notable for its reactivity, particularly its tendency to hydrolyze in the presence of moisture.^{[1][2]}

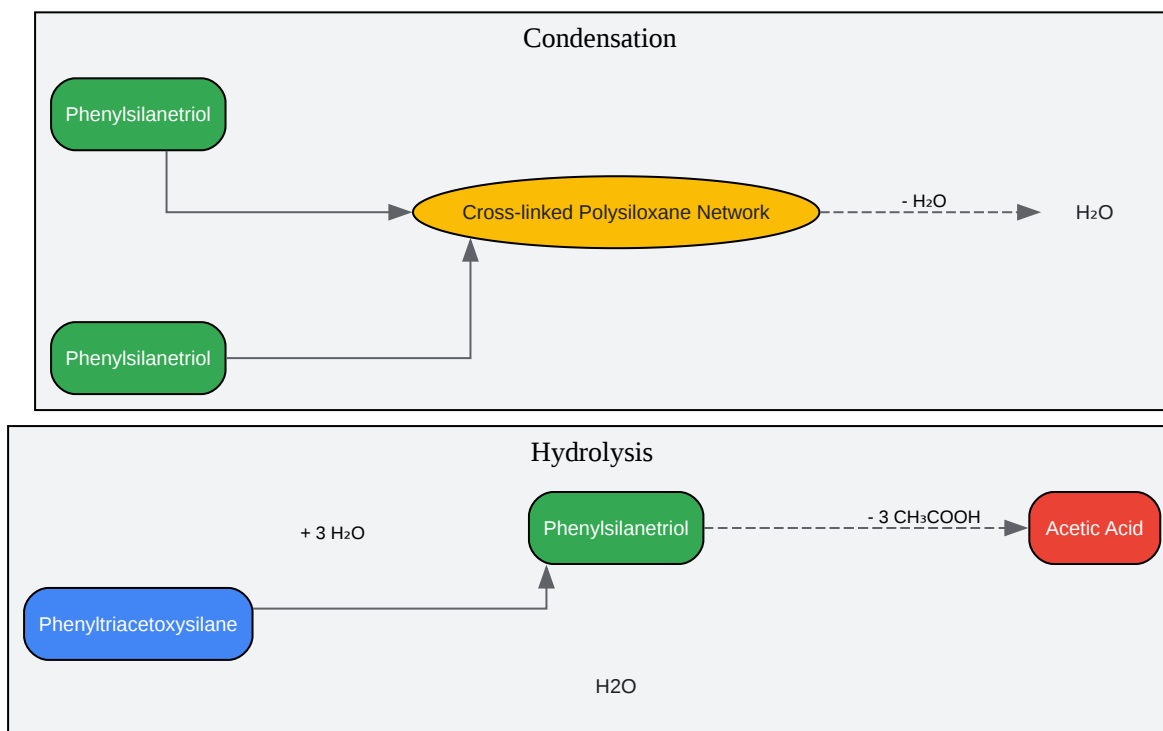
Physicochemical Data

The key quantitative properties of **Phenyltriacetoxysilane** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	18042-54-1	[1] [3] [4]
EINECS Number	241-952-9	[1] [5]
Molecular Formula	C ₁₂ H ₁₄ O ₆ Si	[1] [3]
Molecular Weight	282.32 g/mol	[1] [3]
Appearance	Colorless to yellowish transparent liquid	[1] [2] [4]
Odor	Acrid, vinegar-like (acetic acid)	[1] [2]
Density	1.19 - 1.2 g/cm ³ at 25°C	[1] [3]
Boiling Point	291°C at 760 mmHg	[1] [3]
Melting Point	34.5°C	[2] [6]
Flash Point	102 - 108°C	[1] [2]
Refractive Index	1.495 at 25°C	[1] [2]
Purity	Typically ≥ 95%	[1] [4]

Reaction Mechanism: Hydrolysis and Condensation

The primary utility of **phenyltriacetoxysilane** stems from its ability to undergo hydrolysis and condensation reactions. When exposed to moisture, the acetoxy groups hydrolyze to form silanol intermediates (phenylsilanetriol) and release acetic acid.[\[1\]](#)[\[2\]](#) These silanols are highly reactive and readily condense with each other to form stable siloxane (Si-O-Si) bonds, creating a cross-linked network. This curing process is fundamental to its application in silicone sealants.



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Hydrolysis and condensation of **Phenyltriacetoxysilane**.

Primary Applications

The predominant application of **phenyltriacetoxysilane** is as a cross-linking agent for room-temperature-vulcanizing (RTV) silicone sealants.[1][4] In these formulations, it is mixed with silanol-terminated polydimethylsiloxane (PDMS) polymers. The hydrolysis and condensation of **phenyltriacetoxysilane** facilitate the cross-linking of the polymer chains, transforming the liquid or paste-like sealant into a durable, flexible silicone rubber. The release of acetic acid during this process is characteristic of acetoxy-cure silicone systems.[1]

Beyond sealants, it also serves as an adhesion promoter and a surface modifier, enhancing the bond between organic polymers and inorganic substrates.[2]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **phenyltriacetoxysilane** are essential for its effective use and quality control.

Synthesis of Phenyltriacetoxysilane

A common laboratory-scale synthesis involves the reaction of trichlorophenylsilane with an acetylating agent, such as acetic anhydride.

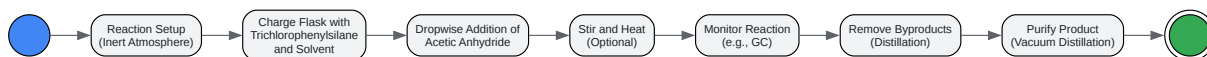
Materials:

- Trichlorophenylsilane ($\text{C}_6\text{H}_5\text{SiCl}_3$)
- Acetic Anhydride ($(\text{CH}_3\text{CO})_2\text{O}$)
- Anhydrous reaction solvent (e.g., toluene or hexane)
- Inert gas atmosphere (e.g., nitrogen or argon)

Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere is charged with trichlorophenylsilane dissolved in the anhydrous solvent.
- Acetic anhydride is added dropwise to the stirred solution at room temperature. The reaction is typically exothermic.
- After the addition is complete, the reaction mixture may be gently heated to drive the reaction to completion.
- The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC).
- Upon completion, the resulting acetyl chloride and any excess acetic anhydride are removed by distillation, often under reduced pressure.

- The crude **phenyltriacetoxysilane** is then purified by fractional vacuum distillation.



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Synthesis workflow for **Phenyltriacetoxysilane**.

Characterization Techniques

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of **phenyltriacetoxysilane**.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the phenyl protons and the methyl protons of the acetoxy groups. The phenyl protons typically appear as a multiplet in the aromatic region (δ 7.0-8.0 ppm). The methyl protons of the three acetoxy groups are expected to be chemically equivalent and should appear as a sharp singlet at approximately δ 2.1 ppm.
- ¹³C NMR: The carbon NMR spectrum will show distinct signals for the carbons of the phenyl group and the carbons of the acetoxy groups (both the methyl and carbonyl carbons).

Experimental Protocol for NMR:

- Prepare a sample by dissolving a small amount of **phenyltriacetoxysilane** (typically 5-10 mg) in a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Acquire ¹H and ¹³C NMR spectra using a standard NMR spectrometer.
- Process the spectra (Fourier transform, phase correction, and baseline correction) and integrate the signals in the ¹H spectrum to confirm the proton ratios.

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the characteristic functional groups present in the molecule.

Expected Characteristic IR Peaks:

- C=O stretch (ester): A strong absorption band around 1770-1740 cm^{-1} .
- Si-O-C stretch: Strong absorptions in the 1200-1000 cm^{-1} region.
- C-H stretch (aromatic and methyl): Absorptions around 3100-3000 cm^{-1} and 3000-2850 cm^{-1} , respectively.
- C=C stretch (aromatic): Peaks in the 1600-1450 cm^{-1} region.
- Si-Phenyl: A characteristic absorption around 1430 cm^{-1} .

Experimental Protocol for IR (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean.
- Place a small drop of liquid **phenyltriacetoxysilane** directly onto the crystal.
- Acquire the IR spectrum.
- Clean the crystal thoroughly with an appropriate solvent (e.g., isopropanol or acetone) after analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used to assess the purity of **phenyltriacetoxysilane** and to identify any byproducts or impurities. The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

Experimental Protocol for GC-MS:

- Prepare a dilute solution of **phenyltriacetoxysilane** in a volatile organic solvent (e.g., hexane or dichloromethane).
- Inject the sample into a GC-MS system equipped with a suitable capillary column (e.g., a non-polar or medium-polarity column).

- Use a temperature program that allows for the separation of the analyte from the solvent and any impurities.
- The mass spectrometer will provide the mass spectrum of the eluting components, which can be compared to spectral libraries for identification.

Safety and Handling


Phenyltriacetoxysilane is reactive with moisture and will release acetic acid upon hydrolysis. Therefore, it should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. Store in a tightly sealed container in a cool, dry place, away from sources of moisture. For detailed safety information, consult the Safety Data Sheet (SDS).^[5]

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- To cite this document: BenchChem. [Phenyltriacetoxysilane (CAS No. 18042-54-1): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b106823#phenyltriacetoxysilane-cas-number-18042-54-1-properties>]

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